

Retrorsine Profile and Experimental Data

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Compound Focus: Usaramine

CAS No.: 15503-87-4

Cat. No.: S627611

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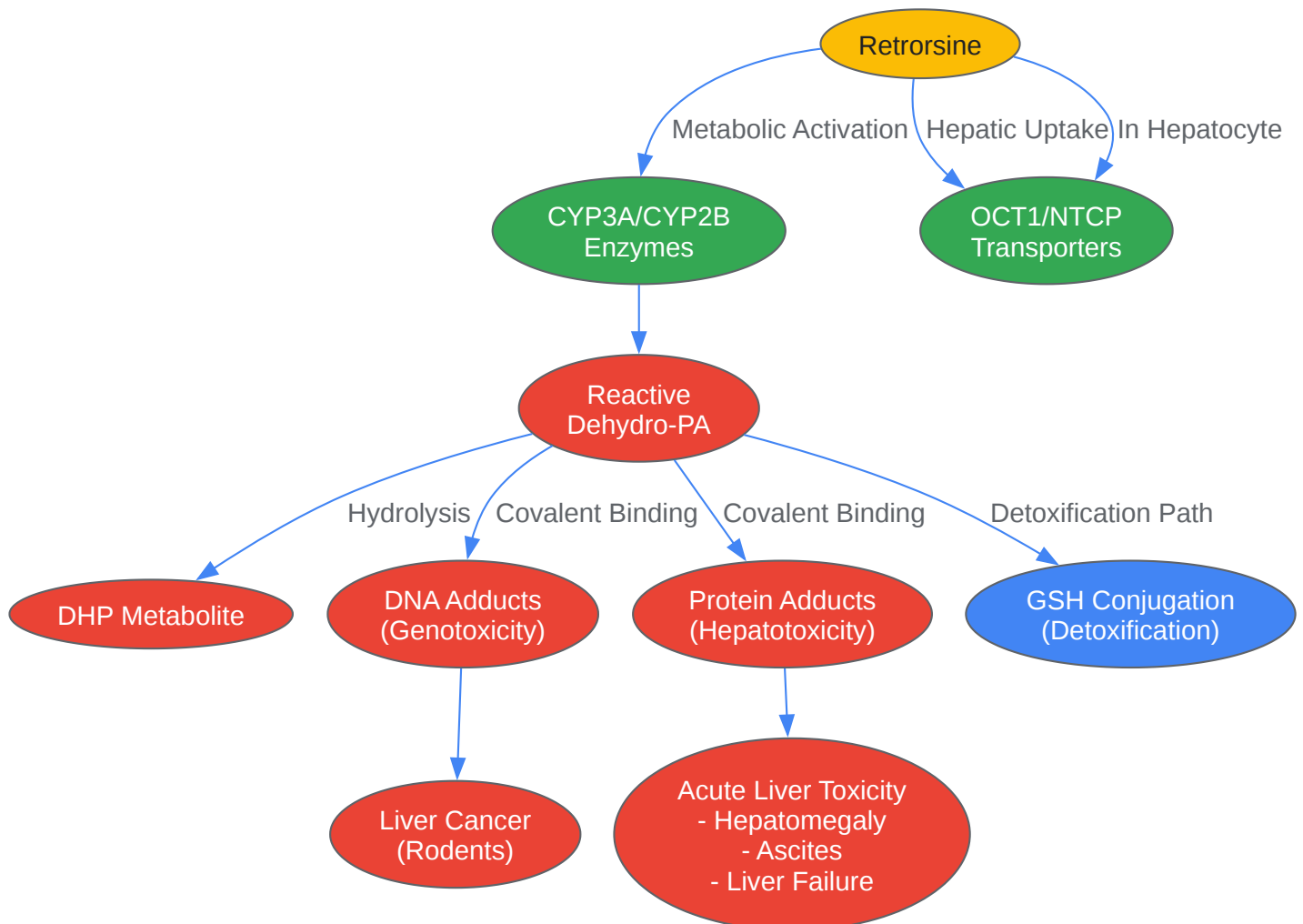
Retrorsine is a hepatotoxic pyrrolizidine alkaloid (PA) found in various plants like ragwort and groundsel [1]. It requires metabolic activation to exert its toxic effects [2].

The table below summarizes key experimental findings for Retrorsine:

Parameter	Experimental Data	Experimental Model & Protocol
Genotoxic Potency (BMDL₁₀)	~0.1 μM [3]	Model: Primary Human Hepatocytes (PHH) & HepG2-CYP3A4 cells [3]. Protocol: Cells exposed to Retrorsine for 24h. Genotoxicity assessed via γH2AX immunofluorescence (PHH) and Comet assay (HepG2). Benchmark Dose (BMD) modeling performed on data [3].
Cytotoxic Potency (EC₅₀)	~70 μM [3]	Model: HepG2-CYP3A4 cells [3]. Protocol: 24-hour exposure. Cytotoxicity determined via Resazurin reduction assay. EC ₅₀ is concentration that reduces cell viability by 50% [3].
Hepatic Clearance	$\text{CL}_{\text{int,met}}$ (Rat): 4x higher than in mouse [2]	Model: Mouse and rat PBTK model, informed by in vitro data [2]. Protocol: In vitro-in vivo extrapolation (IVIVE) of metabolic clearance data [2].
Bioavailability & Absorption	Fraction Absorbed (F_a): ~78% [2]	Model: In situ rat intestine perfusion model [2]. Protocol: Mesenteric blood collected during steady-state perfusion. Amount of Retrorsine appeared in blood (P_{blood}) used to calculate F _a [2].
Plasma Protein Binding	Fraction Unbound (f_u): ~60% [2]	Protocol: Determined experimentally in plasma at 2 μM concentration [2].

Retrorsine Metabolic Activation and Toxicity Pathway

The following diagram illustrates the mechanism by which Retrorsine causes liver toxicity, based on data from the search results [2] [1] [3].



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Diagram Title: Retrorsine Metabolic Activation and Toxicity Mechanism

Research Implications

The data highlights why Retrorsine is a significant concern in toxicology. Its high absorption and potent genotoxicity mean even low levels of exposure can be damaging. The structural features of Retrorsine (cyclic diester) are linked to its high potency compared to other PAs [3]. This supports the use of **Relative Potency Factors (RPF)** in risk assessment, where Retrorsine is assigned a high potency value [3].

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References

1. Retrorsine - an overview [sciencedirect.com]
2. PBTK modeling of the pyrrolizidine alkaloid retrorsine to ... [pmc.ncbi.nlm.nih.gov]
3. Potency ranking of pyrrolizidine alkaloids in metabolically ... [pmc.ncbi.nlm.nih.gov]

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